

Essential Safety and Operational Guide for 2,3-Dihydro-5-benzofuranethanol-d4

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Compound of Interest

Compound Name: 2,3-Dihydro-5-benzofuranethanol-d4

Cat. No.: B564644

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,3-Dihydro-5-benzofuranethanol-d4**. The following procedures are designed to ensure the safe handling of this compound and to minimize risks in the laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **2,3-Dihydro-5-benzofuranethanol-d4** is not readily available, data from analogous compounds suggest it may cause skin, eye, and respiratory irritation. Therefore, adherence to stringent PPE protocols is mandatory. The following table summarizes the recommended PPE for handling this compound.

| Protection Type | Recommended Equipment | Specifications & Remarks |
|------------------------|--|---|
| Eye & Face Protection | Safety glasses with side-shields or chemical goggles. A face shield is recommended when there is a splash hazard. | Must be worn at all times in the laboratory to protect from chemical splashes[1]. |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). | Inspect gloves for integrity before each use. Change gloves immediately if contaminated[2]. |
| Skin & Body Protection | Laboratory coat. For larger quantities or increased risk of exposure, a chemical-resistant apron or suit may be necessary. | A flame-retardant lab coat should be worn[2]. |
| Respiratory Protection | Use in a well-ventilated area or with a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required. | Proper respiratory protection is crucial to avoid inhalation of vapors[1][2]. |

Operational Handling Plan

Safe handling of **2,3-Dihydro-5-benzofuranethanol-d4** requires meticulous adherence to laboratory procedures to minimize exposure and prevent accidents.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Clearly label all containers.

- Handling:
 - Conduct all work within a certified chemical fume hood.
 - Avoid direct contact with the skin and eyes by wearing the appropriate PPE.
 - Avoid inhalation of any vapors or mists[3].
 - Use only non-sparking tools and explosion-proof equipment if the compound is flammable[3].
 - Keep the container tightly closed when not in use.
- Storage:
 - Store in a cool, dry, and well-ventilated area away from sources of heat and direct sunlight[3].
 - The recommended storage temperature is typically 2-8°C[2].

Emergency Procedures

In the event of an exposure or spill, follow these procedures:

| Situation | Action |
|--------------|---|
| Skin Contact | Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention. |
| Inhalation | Move the person to fresh air and keep them comfortable for breathing. If the person feels unwell, seek medical attention. |
| Spill | Evacuate the area and remove all sources of ignition. Ventilate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal[2]. Do not allow spills to enter drains or watercourses[3]. |

Disposal Plan

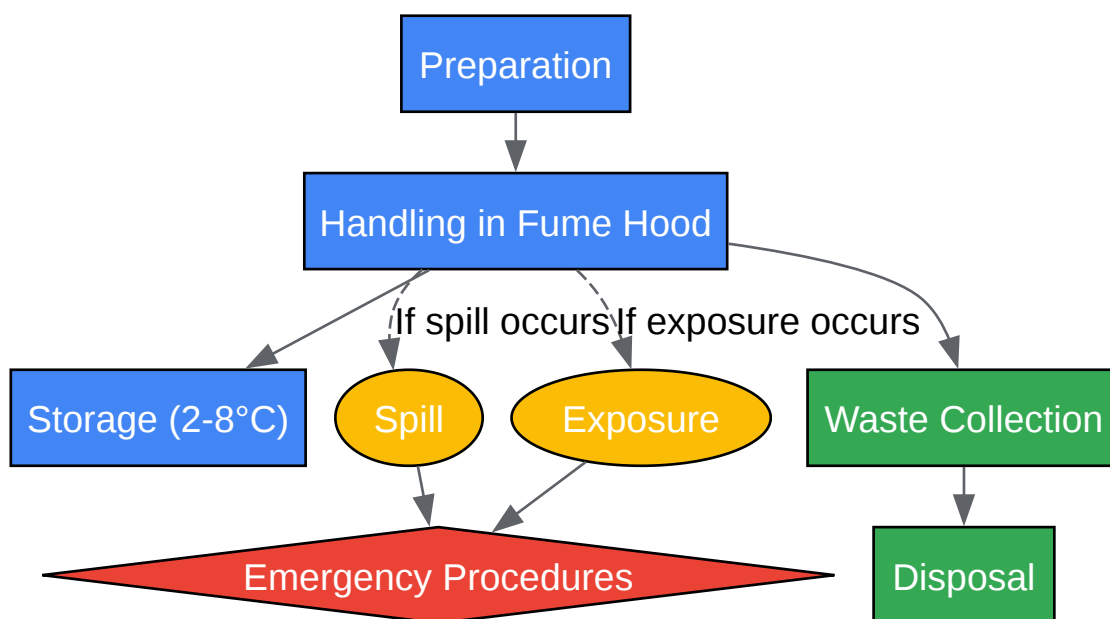
All waste containing **2,3-Dihydro-5-benzofuranethanol-d4** must be treated as hazardous waste.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all waste, including empty containers, contaminated absorbents, and disposable PPE, in a designated and clearly labeled hazardous waste container[2].
- Waste Disposal:
 - Dispose of the hazardous waste through a licensed waste disposal company.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Operational Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **2,3-Dihydro-5-benzofuranethanol-d4**.



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